

Reproducibility of Published Research on Creatine AKG: A Comparative Guide

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Compound of Interest

Compound Name: Creatine AKG

CAS No.: 315669-78-4

Cat. No.: B12769392

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Introduction

Creatine alpha-ketoglutarate (**Creatine AKG**) is a molecule that combines creatine with alpha-ketoglutarate (AKG). Theoretically, this salt is suggested to enhance creatine's bioavailability and provide additional ergogenic benefits due to the role of AKG in the Krebs cycle. However, the scientific evidence supporting these claims is limited and faces a significant challenge in terms of reproducibility, as there is a notable lack of studies replicating initial findings or investigating **Creatine AKG** as a standalone supplement. This guide provides a comparative analysis of the available research, with a focus on the data from the most cited study in this area, and compares it to the well-established effects of creatine monohydrate.

Data Presentation: A Comparative Analysis of Performance Metrics

The primary human study investigating a supplement containing creatine and a form of AKG was conducted by Little et al. (2008). It is crucial to note that this study did not investigate

Creatine AKG in isolation but rather a commercial supplement blend containing creatine, arginine alpha-ketoglutarate (A-AKG), and other ingredients. The findings of this study are summarized below in comparison to creatine monohydrate and a placebo.

Table 1: Comparison of Performance and Body Composition Changes

Parameter	Creatine + A-AKG Blend	Creatine Monohydrate	Placebo
Bench Press Repetitions (3 sets)	↑ 12.4% (from 30.9 to 34.9 reps)[1][2]	↑ 11.9% (from 27.6 to 31.0 reps)[1][2]	No significant change (26.8 to 27.1 reps)[1][2]
Peak Power Output (Wingate Test)	↑ 7.1% (from 741 to 794 W)[1][2]	No significant change (722 to 730 W)[1][2]	No significant change (696 to 705 W)[1][2]
Average Power Output (Wingate Test)	No significant change[1][2]	No significant change[1][2]	No significant change[1][2]
Total Body Mass	No significant change[1][2]	↑ 1.5% (from 79.9 to 81.1 kg)[1][2]	No significant change[1][2]

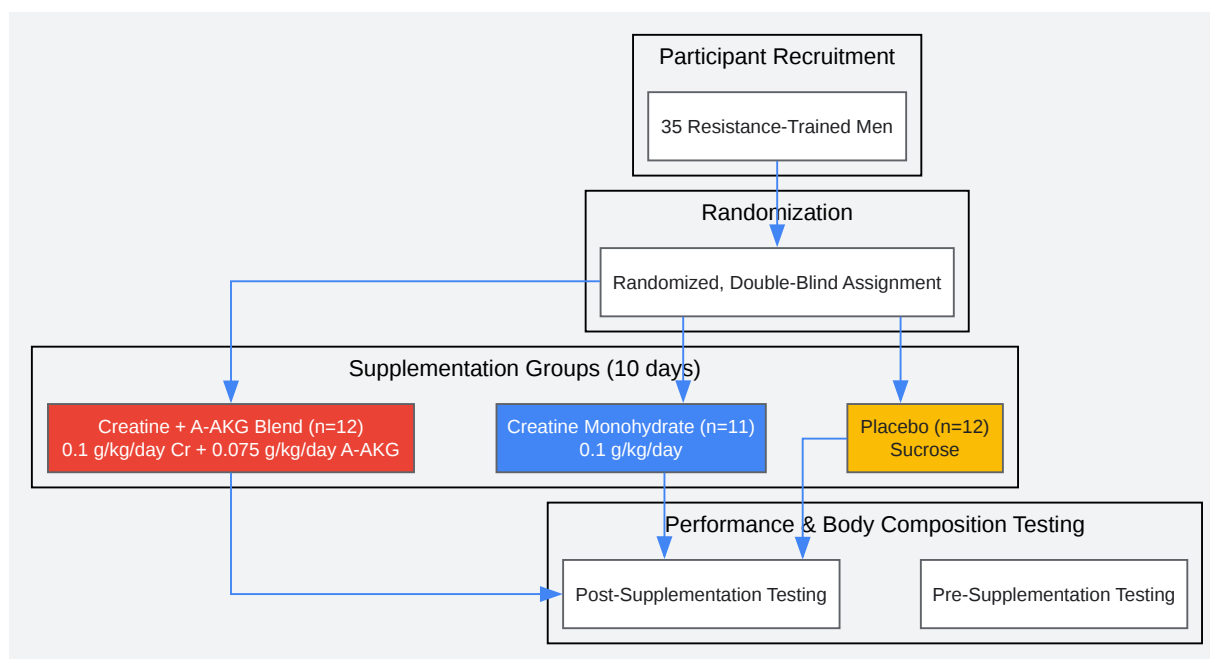
Experimental Protocols

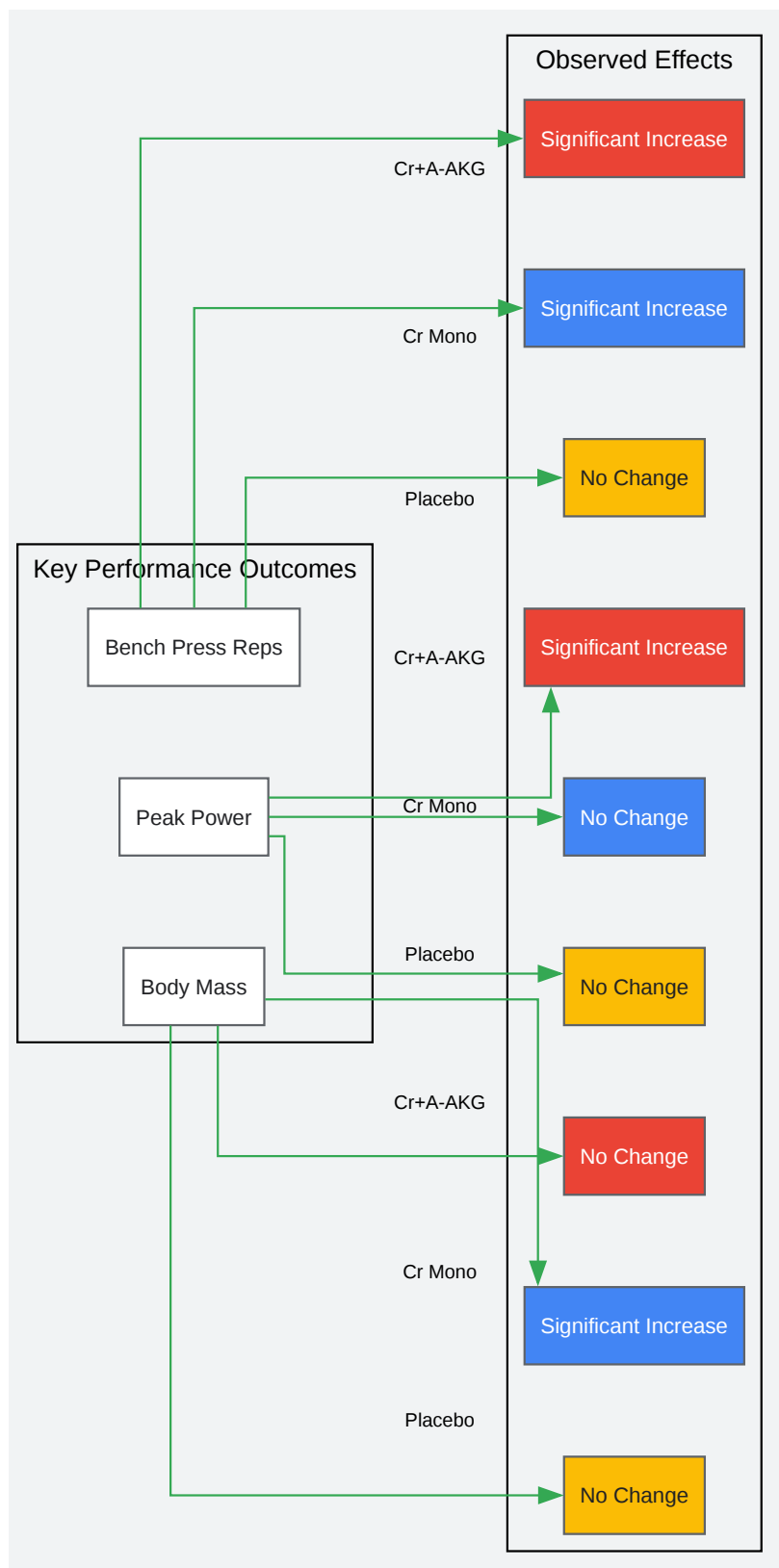
Study Design: Little et al. (2008)[1][2]

- Objective: To compare a commercial dietary supplement containing creatine, A-AKG, and other ingredients with creatine alone and a placebo on exercise performance and body composition.
- Participants: 35 healthy men with resistance training experience.
- Supplementation Protocol:
 - Creatine + A-AKG Group (n=12): Received a supplement providing 0.1 g/kg/day of creatine and 0.075 g/kg/day of A-AKG. The commercial supplement also contained glutamine, taurine, branched-chain amino acids, and medium-chain triglycerides.
 - Creatine Group (n=11): Received 0.1 g/kg/day of creatine monohydrate.

- Placebo Group (n=12): Received a sucrose-based fruit punch.
- Duration: 10 days.
- Performance Testing:
 - Muscle Endurance: Total number of repetitions performed over three sets of the bench press exercise.
 - Anaerobic Power: Three repeated Wingate cycling tests to measure peak and average power output.
- Body Composition: Assessed before and after the supplementation period.

Mandatory Visualization





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References

- 1. Creatine, arginine alpha-ketoglutarate, amino acids, and medium-chain triglycerides and endurance and performance - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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